

Navigating the Safe Handling of 2-Chloro-p-xylene: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Chloro-p-xylene

Cat. No.: B1217518

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the use of **2-Chloro-p-xylene**, including detailed operational and disposal plans. By adhering to these procedural, step-by-step instructions, you can ensure a safe laboratory environment and mitigate the risks associated with this chemical.

Essential Safety and Physical Properties

A thorough understanding of the properties and hazards of **2-Chloro-p-xylene** is the first step toward safe handling. This chemical is a flammable liquid and vapor that can cause skin and serious eye irritation.^{[1][2]} It is also harmful if swallowed.^{[1][2]}

Property	Value	Source
Molecular Formula	C ₈ H ₉ Cl	[1]
Molecular Weight	140.61 g/mol	[2]
Appearance	Colorless liquid	[3]
Flash Point	63 °C / 145.4 °F	[4]
Boiling Point	182 - 183 °C / 359.6 - 361.4 °F @ 760 mmHg	[4]
Specific Gravity	1.061	[4]
Vapor Density	4.8 (Air = 1.0)	[4]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to Personal Protective Equipment (PPE) is critical to minimize exposure. The following PPE is required when handling **2-Chloro-p-xylene**:

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[1][4][5] Standard safety glasses are not sufficient.
- Skin Protection:
 - Gloves: Chemical-resistant gloves are mandatory.[1][4][5] While specific breakthrough times are not detailed in the provided results, nitrile gloves are a common recommendation for splash hazards with organic solvents.[6] For prolonged contact, it is advisable to consult glove manufacturer compatibility charts.
 - Protective Clothing: A lab coat or chemical-resistant apron should be worn.[4][6] For tasks with a higher risk of splashing, a chemical-resistant suit may be necessary.[5][7]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4][8] If exposure limits are exceeded or ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required.[4][8]

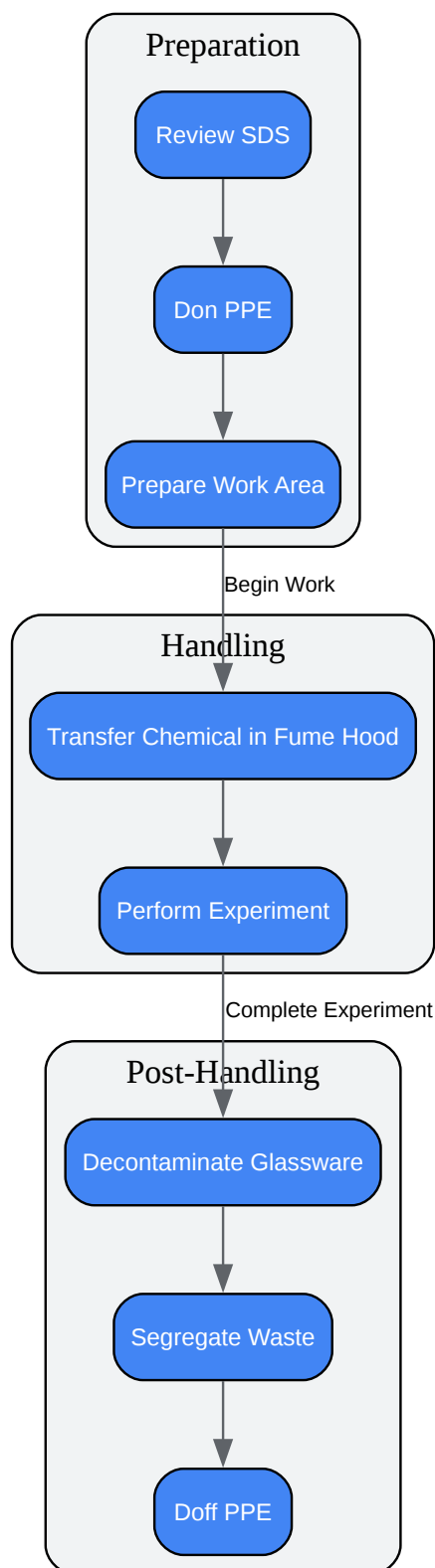
Operational Plan for Handling 2-Chloro-p-xylene

A systematic approach to handling ensures that safety is maintained at every stage of the process.

Pre-Handling Preparations

- **Information Review:** Before beginning any work, thoroughly read and understand the Safety Data Sheet (SDS) for **2-Chloro-p-xylene**.
- **Fume Hood Verification:** Ensure the chemical fume hood is functioning correctly.
- **PPE Inspection:** Inspect all PPE for damage or contamination before use.
- **Emergency Equipment Check:** Confirm that an eyewash station and safety shower are accessible and operational.[\[8\]](#)
- **Spill Kit Availability:** Have a spill kit rated for flammable liquids readily available.

Handling Procedure



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A logical workflow for the safe handling of **2-Chloro-p-xylene**.

- Donning PPE: Put on all required PPE before entering the designated handling area.
- Chemical Transport: Transport **2-Chloro-p-xylene** in a secondary container to the fume hood.
- Chemical Dispensing: Conduct all transfers and dispensing of **2-Chloro-p-xylene** within the fume hood to minimize vapor inhalation.[\[8\]](#)
- Experimental Use: Perform all experimental procedures involving **2-Chloro-p-xylene** within the fume hood.
- Post-Experiment: Upon completion of the experiment, securely cap all containers of **2-Chloro-p-xylene**.

Post-Handling Procedures

- Decontamination: Decontaminate all glassware and equipment that has come into contact with **2-Chloro-p-xylene**.
- Waste Segregation: Segregate all waste materials contaminated with **2-Chloro-p-xylene** into designated, labeled waste containers.
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination.
- Hygiene: Wash hands thoroughly with soap and water after removing gloves.[\[1\]](#)

Disposal Plan

Proper disposal of **2-Chloro-p-xylene** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all liquid waste containing **2-Chloro-p-xylene** in a dedicated, properly labeled, and sealed container. The container should be compatible with organic solvents.
 - Collect all solid waste, such as contaminated gloves, paper towels, and pipette tips, in a separate, clearly labeled container.

- Labeling: All waste containers must be labeled with "Hazardous Waste," the full chemical name "**2-Chloro-p-xylene**," and the associated hazards (e.g., "Flammable," "Irritant").
- Storage: Store waste containers in a designated satellite accumulation area that is secure and away from sources of ignition.[4][8]
- Disposal: Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.[1][4] Do not dispose of **2-Chloro-p-xylene** down the drain.[8]

By implementing these comprehensive safety and handling procedures, you can effectively manage the risks associated with **2-Chloro-p-xylene** and maintain a secure research environment.

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References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. Chloro-p-xylene | C₈H₉Cl | CID 32883 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Chloro-1,4-dimethylbenzene | 95-72-7 [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 6. How to Choose PPE for Chemical Work - Allan Chemical Corporation | allanchem.com [allanchem.com]
- 7. 1910.120 App B - General Description and Discussion of the Levels of Protection and Protective Gear | Occupational Safety and Health Administration [osha.gov]
- 8. fishersci.com [fishersci.com]
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